

Carfentrazone-ethyl-d5: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Carfentrazon-ethyl-d5

CAS No.: 2140327-60-0

Cat. No.: B15559564

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of Carfentrazone-ethyl-d5, a deuterated analog of the herbicide Carfentrazone-ethyl. This document is intended for researchers, scientists, and professionals in drug development and related fields who require detailed technical information, including its chemical properties, mechanism of action, analytical methodologies, and synthesis.

Introduction

Carfentrazone-ethyl-d5 is the stable isotope-labeled version of Carfentrazone-ethyl, a triazolinone herbicide. The deuterium labeling makes it an invaluable tool in analytical and research settings, particularly as an internal standard for quantitative analysis of Carfentrazone-ethyl in various matrices by mass spectrometry.^{[1][2]} Its use allows for accurate quantification by correcting for matrix effects and variations in sample preparation and instrument response.

Carfentrazone-ethyl itself is a potent, post-emergence contact herbicide used for the control of broadleaf weeds in various crops.[3] Its mode of action involves the inhibition of the enzyme protoporphyrinogen oxidase (PPO), a key enzyme in the chlorophyll and heme biosynthesis pathway in plants.[4]

Chemical and Physical Properties

Carfentrazone-ethyl-d5 is a viscous yellow liquid.[5] Below is a summary of its key chemical and physical properties.

Property	Value	Source(s)
Chemical Name	Ethyl-d5 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propionate	[1]
Synonyms	Carfentrazone Ethyl D5 (ethyl D5)	[6]
CAS Number	2140327-60-0	[2]
Molecular Formula	C ₁₅ H ₉ D ₅ Cl ₂ F ₃ N ₃ O ₃	[2]
Molecular Weight	417.22 g/mol	[7]
Assay (Purity)	≥98.0% (HPLC)	[7]
Appearance	Viscous yellow liquid	[5]
Storage Temperature	2-8°C	[7]

Properties of the non-deuterated form, Carfentrazone-ethyl, are also provided for reference:

Property	Value	Source(s)
Molecular Formula	C ₁₅ H ₁₄ Cl ₂ F ₃ N ₃ O ₃	[8]
Molecular Weight	412.19 g/mol	[9]
Melting Point	-22.1 °C	[9]
Boiling Point	350-355 °C	[9]
Log P (octanol/water)	3.36	[9]
Water Solubility	12 mg/L at 20°C, 22 mg/L at 25°C	[10]

Mechanism of Action: Protoporphyrinogen Oxidase (PPO) Inhibition

Carfentrazone-ethyl acts by inhibiting the enzyme protoporphyrinogen oxidase (PPO), which is crucial for the biosynthesis of both chlorophyll and heme in plants. This inhibition leads to a cascade of events resulting in rapid cell death.

The key steps in the mechanism of action are:

- **Inhibition of PPO:** Carfentrazone-ethyl, after being absorbed by the plant, is hydrolyzed to its active acid form, carfentrazone, which then inhibits PPO.[11][12]
- **Accumulation of Protoporphyrinogen IX:** The blockage of PPO leads to the accumulation of its substrate, protoporphyrinogen IX, in the chloroplasts.
- **Extrachloroplastic Conversion:** Protoporphyrinogen IX leaks out of the chloroplasts into the cytoplasm.
- **Formation of Protoporphyrin IX:** In the cytoplasm, a non-enzymatic oxidation of protoporphyrinogen IX to protoporphyrin IX occurs.
- **Generation of Reactive Oxygen Species (ROS):** In the presence of light and oxygen, the accumulated protoporphyrin IX acts as a photosensitizer, generating highly reactive singlet oxygen (¹O₂).

- Lipid Peroxidation and Membrane Damage: The singlet oxygen causes rapid peroxidation of lipids in the cell membranes, leading to loss of membrane integrity, leakage of cellular contents, and ultimately, cell death. This manifests as rapid necrosis of plant tissues.[\[4\]](#)

Caption: Mechanism of action of Carfentrazone-ethyl via PPO inhibition.

Experimental Protocols

Synthesis of Carfentrazone-ethyl-d5

A plausible synthetic route for Carfentrazone-ethyl-d5 involves a final esterification step using deuterated ethanol. The general synthesis of the non-deuterated Carfentrazone-ethyl is first achieved, followed by the introduction of the deuterium label.

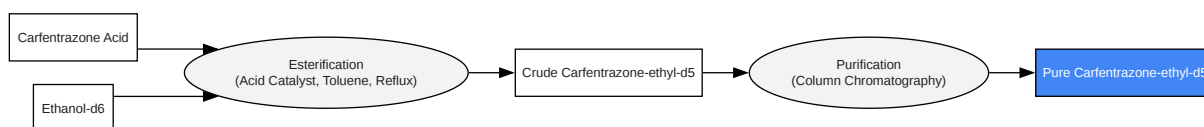
Step 1: Synthesis of Carfentrazone (the carboxylic acid precursor)

The synthesis of the carboxylic acid precursor, 2-chloro-3-{2-chloro-5-[4-(difluoromethyl)-4,5-dihydro-3-methyl-5-oxo-1H-1,2,4-triazol-1-yl]-4-fluorophenyl}propionic acid, can be achieved through a multi-step process. One patented method involves the reaction of 1-(5-amino-4-chloro-2-fluorophenyl)-4-difluoromethyl-3-methyl-1H-1,2,4-triazol-5-one with acrylic acid via a diazo arylation reaction.[\[13\]](#)

Step 2: Esterification with Deuterated Ethanol

- To a reaction flask, add the synthesized carboxylic acid precursor, deuterated ethanol (d6-ethanol), an acidic catalyst (e.g., sulfuric acid or p-toluenesulfonic acid), and a suitable solvent such as toluene.[\[13\]](#)
- Reflux the reaction mixture until the esterification is complete, which can be monitored by techniques like Thin Layer Chromatography (TLC) or High-Performance Liquid Chromatography (HPLC).
- After completion, cool the mixture and wash it successively with water and a mild aqueous base (e.g., sodium bicarbonate solution) to remove the acid catalyst and any unreacted carboxylic acid.
- Separate the organic layer, dry it over an anhydrous salt (e.g., sodium sulfate), and remove the solvent under reduced pressure to yield crude Carfentrazone-ethyl-d5.

- Purify the product using column chromatography to obtain the final high-purity Carfentrazone-ethyl-d5.



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Caption: Simplified workflow for the synthesis of Carfentrazone-ethyl-d5.

Analytical Method: Quantification by HPLC-MS/MS

The following is a representative protocol for the analysis of Carfentrazone-ethyl in a sample matrix, using Carfentrazone-ethyl-d5 as an internal standard. This method is based on the widely used QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by High-Performance Liquid Chromatography-Tandem Mass Spectrometry (HPLC-MS/MS) analysis.

4.2.1. Sample Preparation: QuEChERS Protocol

- Homogenization: Homogenize a representative sample (e.g., 10-15 g of plant material or soil) to ensure uniformity.
- Extraction:
 - Place the homogenized sample into a 50 mL centrifuge tube.
 - Add 10 mL of acetonitrile.
 - Spike the sample with a known concentration of Carfentrazone-ethyl-d5 internal standard solution.
 - Add the appropriate QuEChERS extraction salts (e.g., magnesium sulfate, sodium chloride, sodium citrate).

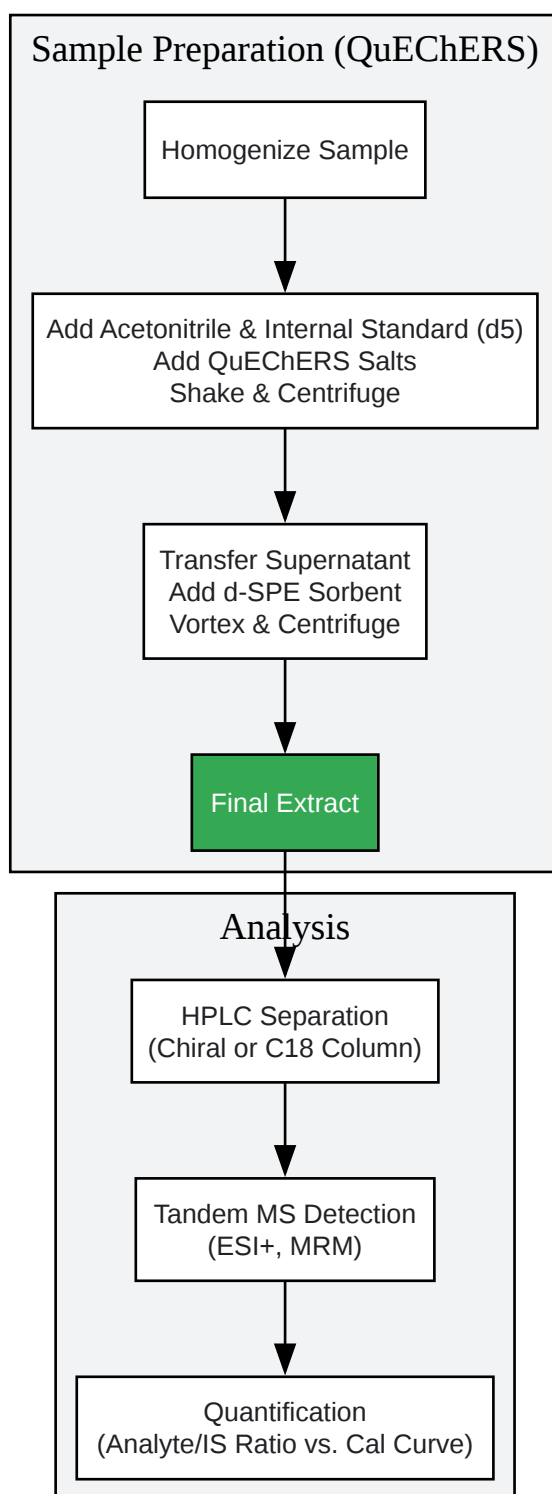
- Shake vigorously for 1 minute to ensure thorough mixing and extraction.
- Centrifuge at a high speed (e.g., >3000 rpm) for 5 minutes to separate the organic and aqueous layers.
- Dispersive Solid-Phase Extraction (d-SPE) Cleanup:
 - Take an aliquot of the supernatant (acetonitrile layer).
 - Transfer it to a d-SPE tube containing a cleanup sorbent (e.g., primary secondary amine (PSA) to remove organic acids and sugars, and C18 to remove nonpolar interferences).
 - Vortex for 30 seconds.
 - Centrifuge for 5 minutes.
- Final Extract: The resulting supernatant is the final extract, ready for HPLC-MS/MS analysis.

4.2.2. HPLC-MS/MS Analysis

- Instrumentation: A high-performance liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source.
- Chromatographic Column: A chiral column (e.g., amylose- or cellulose-based) is required for the enantioselective separation of Carfentrazone-ethyl and its metabolites.^[14] For general quantification, a standard C18 column can be used.
- Mobile Phase: A gradient of water (often with a modifier like formic acid or ammonium formate) and an organic solvent (e.g., methanol or acetonitrile).
- Injection Volume: Typically 5-10 μL .
- Mass Spectrometry:
 - Ionization Mode: Positive Electrospray Ionization (ESI+).
 - Detection Mode: Multiple Reaction Monitoring (MRM). Specific precursor-to-product ion transitions for both Carfentrazone-ethyl and Carfentrazone-ethyl-d5 need to be optimized

for the specific instrument.

- Quantification: The concentration of Carfentrazone-ethyl in the sample is determined by comparing the peak area ratio of the analyte to the internal standard (Carfentrazone-ethyl-d5) against a calibration curve prepared with known concentrations of both compounds.



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Caption: Experimental workflow for the analysis of Carfentrazone-ethyl using Carfentrazone-ethyl-d5 as an internal standard.

Metabolism and Degradation

Carfentrazone-ethyl is metabolized in plants and animals and degrades in the environment. The primary metabolic pathway involves the hydrolysis of the ethyl ester to form the corresponding carboxylic acid, carfentrazone (also referred to as carfentrazone-chloropropionic acid), which is also herbicidally active.[10][11]

Further metabolism can occur through hydroxylation of the methyl group on the triazolinone ring and dehydrochlorination.[10] In the environment, Carfentrazone-ethyl is susceptible to hydrolysis, particularly under alkaline conditions, and photolysis.[15] Its major degradation products in soil and water include carfentrazone-chloropropionic acid and other related acids.[15]

Conclusion

Carfentrazone-ethyl-d5 is an essential analytical tool for researchers studying the herbicide Carfentrazone-ethyl. Its use as an internal standard ensures accurate and reliable quantification in complex matrices. A thorough understanding of the chemical properties, mechanism of action, and analytical methodologies of both the deuterated and non-deuterated forms of this compound is crucial for its effective application in research and regulatory settings. This guide provides a foundational resource for professionals working in these areas.

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